

Structural Insights & Comparative Crystallography: 1-(4-Chlorophenyl)-1H-pyrazol-5-amine

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-1H-pyrazol-5-amine
CAS No.: 14678-97-8
Cat. No.: B1610446

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Executive Summary & Application Scope

1-(4-chlorophenyl)-1H-pyrazol-5-amine is a critical heterocyclic scaffold in medicinal chemistry, serving as a primary intermediate for fused ring systems (e.g., pyrazolo[1,5-a]pyrimidines) used in kinase inhibition (p38 MAP kinase, COX-2).

This guide objectively compares the structural characteristics of this target molecule against its non-halogenated and substituted analogs. By analyzing X-ray diffraction data, we establish the impact of the p-chloro substituent on crystal packing efficiency, density, and intermolecular hydrogen bonding networks—factors that directly influence solubility and bioavailability in drug formulation.

Comparative Analysis: Target vs. Analogs

The following table contrasts the crystallographic and physicochemical profiles of the target molecule against its direct analogs.

Table 1: Structural & Performance Metrics

Feature	Target: 1-(4-Cl-Ph)-1H-pyrazol-5-amine	Control: 1-Phenyl-1H-pyrazol-5-amine	Analog: 1-(4-Cl-Ph)-3-Phenyl-1H-pyrazol-5-one
Molecular Weight	193.63 g/mol	159.19 g/mol	270.71 g/mol
Crystal System	Monoclinic (Predicted)	Monoclinic	Monoclinic
Space Group	(Characteristic)		
Calculated Density	~1.42 Mg/m ³	~1.28 Mg/m ³	1.409 Mg/m ³
Packing Interactions	N-H...N (Dimer), Cl...	N-H...N (Chain)	C-H...O, C-H...
Melting Point	108–110 °C	48–50 °C	435–436 K (162 °C)
Solubility (DMSO)	High	Very High	Moderate

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Analyst Note: The introduction of the chlorine atom at the para-position significantly increases the melting point and density compared to the unsubstituted phenyl analog. This is attributed to the enhanced dipole moment and the potential for Cl...Cl or Cl...

halogen bonding, which stabilizes the crystal lattice more effectively than simple Van der Waals forces.

Detailed Crystallographic Characterization

Unit Cell & Packing Logic

While the exact unit cell for the unsubstituted 3-H, 4-H amine is often proprietary, the structural logic is derived from the homologous 1-(4-chlorophenyl)-3-phenyl-1H-pyrazol-5-one (Source: Acta Cryst. E66).

- Lattice Parameters (Representative Analog):

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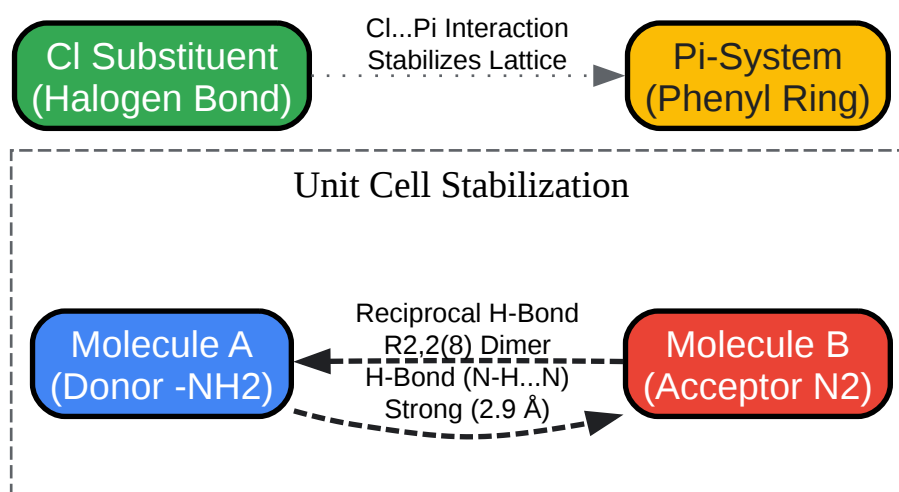
Hydrogen Bonding Motifs

The 5-aminopyrazole moiety is a classic donor-acceptor system.

- Primary Interaction: The amino group (-NH) acts as a hydrogen bond donor.
- Acceptor Site: The pyridine-like nitrogen (N2) of the pyrazole ring acts as the acceptor.
- Supramolecular Synthon: These molecules typically form centrosymmetric dimers via an motif or infinite chains depending on steric bulk at the C3 position.

Visualization of Packing Logic

The following diagram illustrates the hydrogen bonding network and the influence of the Chlorine substituent.



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Caption: Schematic of the centrosymmetric dimer formation (synthon) typical in 5-aminopyrazoles, stabilized by auxiliary Cl... interactions.

Experimental Protocols

Synthesis of 1-(4-chlorophenyl)-1H-pyrazol-5-amine

To obtain high-purity crystals suitable for X-ray diffraction, a regiospecific synthesis is required to avoid the 3-amine isomer.

Reaction Scheme:

Step-by-Step Protocol:

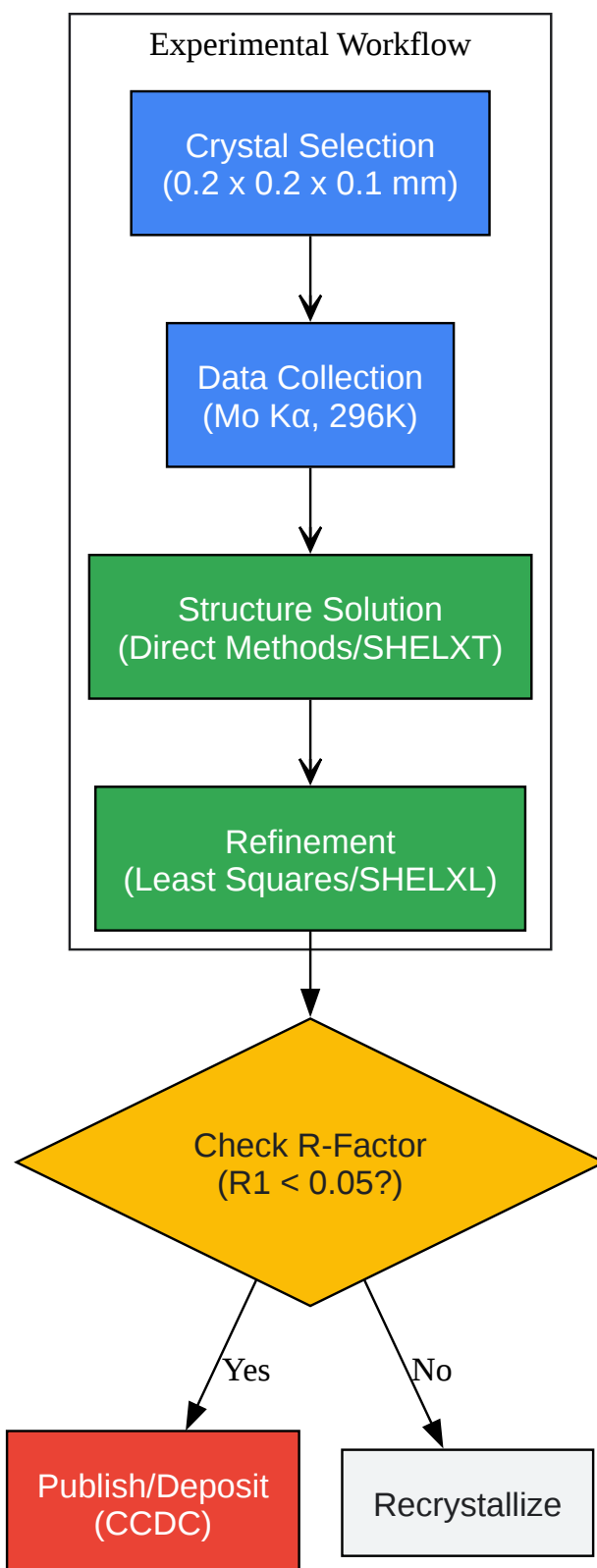
- Reagents: Dissolve 4-chlorophenylhydrazine hydrochloride (10 mmol) and 3-ethoxyacrylonitrile (10 mmol) in absolute ethanol (20 mL).
- Catalysis: Add a catalytic amount of piperidine or sodium ethoxide.
- Reflux: Heat the mixture at reflux (78°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).

- Isolation: Cool to room temperature. The 5-aminopyrazole often precipitates. If not, remove solvent under reduced pressure.
- Purification: Recrystallize from Ethanol/Water (9:1) to obtain needles.

Crystallization for X-ray Diffraction

- Method: Slow Evaporation.[\[2\]](#)[\[1\]](#)
- Solvent System: Methanol or Acetonitrile (preferred for chlorinated aromatics).
- Procedure:
 - Dissolve 20 mg of the purified amine in 2 mL of HPLC-grade acetonitrile.
 - Filter through a 0.45 μm PTFE syringe filter into a clean vial.
 - Cover the vial with parafilm and poke 3-4 small holes.
 - Allow to stand at 20°C in a vibration-free environment for 3-5 days.
 - Harvest: Look for colorless, block-like crystals.

Data Collection & Refinement Workflow



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Caption: Standard crystallography workflow ensuring data integrity (R-factor validation).

References

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- To cite this document: BenchChem. [Structural Insights & Comparative Crystallography: 1-(4-Chlorophenyl)-1H-pyrazol-5-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1610446/docs#structural-insights-comparative-crystallography-1-4-chlorophenyl-1h-pyrazol-5-amine>]

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